

How to prepare PF-3635659 stock solution in DMSO

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Compound of Interest

Compound Name: PF-3635659

Cat. No.: B1679674

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Application Notes and Protocols for PF-3635659 For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-3635659 is a potent and selective antagonist of the muscarinic acetylcholine M3 receptor (mAChR3). This receptor is a G-protein coupled receptor (GPCR) that plays a crucial role in mediating parasympathetic nervous system responses in various tissues, including smooth muscle contraction and glandular secretion. Due to its targeted action, **PF-3635659** is a valuable tool for in vitro and in vivo studies investigating the role of the mAChR3 in physiological and pathological processes. This document provides detailed protocols for the preparation of **PF-3635659** stock solutions in dimethyl sulfoxide (DMSO) and outlines a general experimental workflow for its use in cell-based assays.

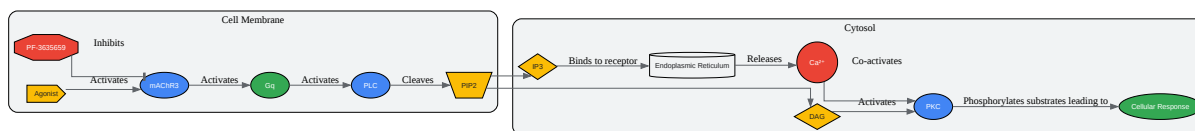
Physicochemical Properties of PF-3635659

A clear understanding of the physicochemical properties of **PF-3635659** is essential for accurate and reproducible experimental results. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₂ N ₂ O ₃	DrugBank
Average Molecular Weight	444.575 g/mol	DrugBank
Monoisotopic Molecular Weight	444.241292898 g/mol	DrugBank
Molecular Weight (HCl salt)	481.0 g/mol	PubChem
Appearance	Solid powder	General knowledge
Solubility in DMSO	Not explicitly reported. A solubility test is recommended.	N/A
Storage (Powder)	Store at -20°C for long-term storage.	General lab practice
Storage (Stock Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	General lab practice

Mechanism of Action and Signaling Pathway

PF-3635659 functions as an antagonist at the muscarinic M3 receptor. The M3 receptor is coupled to the Gq alpha subunit of the heterotrimeric G protein. Upon activation by an agonist (like acetylcholine), the Gq protein activates phospholipase C (PLC). PLC then cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺). DAG, along with the increased intracellular Ca²⁺, activates protein kinase C (PKC). **PF-3635659** blocks the initial binding of agonists to the M3 receptor, thereby inhibiting this entire downstream signaling cascade.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)



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Caption: Antagonistic action of **PF-3635659** on the mAChR3 signaling pathway.

Experimental Protocols

Preparation of PF-3635659 Stock Solution in DMSO

Materials:

- **PF-3635659** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or sonicator (optional)

Protocol:

- Determine the Desired Stock Concentration: A common stock concentration for small molecule inhibitors is 10 mM.
- Calculate the Required Mass of **PF-3635659**: Use the following formula to calculate the mass of **PF-3635659** required to prepare your desired volume of stock solution.

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example for 1 mL of a 10 mM stock solution using **PF-3635659** (MW = 444.575 g/mol):

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 444.575 \text{ g/mol} = 4.446 \text{ mg}$$

- Weigh the **PF-3635659** Powder: Carefully weigh the calculated amount of **PF-3635659** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **PF-3635659** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder. If the compound does not fully dissolve, gentle warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C. For short-term storage (up to a few weeks), -20°C is generally sufficient. For long-term storage, -80°C is recommended.

Note on Solubility: Since the exact solubility of **PF-3635659** in DMSO is not widely reported, it is recommended to perform a solubility test if a high concentration stock solution is required. This can be done by preparing a saturated solution and determining the concentration of the supernatant. For most cell-based assays, a 10 mM stock solution is a reasonable starting point.

Preparation of Working Solutions for Cell-Based Assays

Materials:

- **PF-3635659** stock solution in DMSO

- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and micropipette tips

Protocol:

- Thaw the Stock Solution: Thaw a single aliquot of the **PF-3635659** DMSO stock solution at room temperature.
- Prepare Intermediate Dilutions (if necessary): For preparing a range of concentrations for dose-response experiments, it is often convenient to make an intermediate dilution of the stock solution in cell culture medium.
- Prepare the Final Working Solution: Dilute the stock solution or intermediate dilution directly into the pre-warmed cell culture medium to achieve the desired final concentration.

Important Consideration: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5% (v/v), to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in your experiments.

Example: To prepare 10 mL of cell culture medium with a final **PF-3635659** concentration of 10 μ M from a 10 mM stock solution:

Volume of stock solution = (Final Concentration x Final Volume) / Stock Concentration

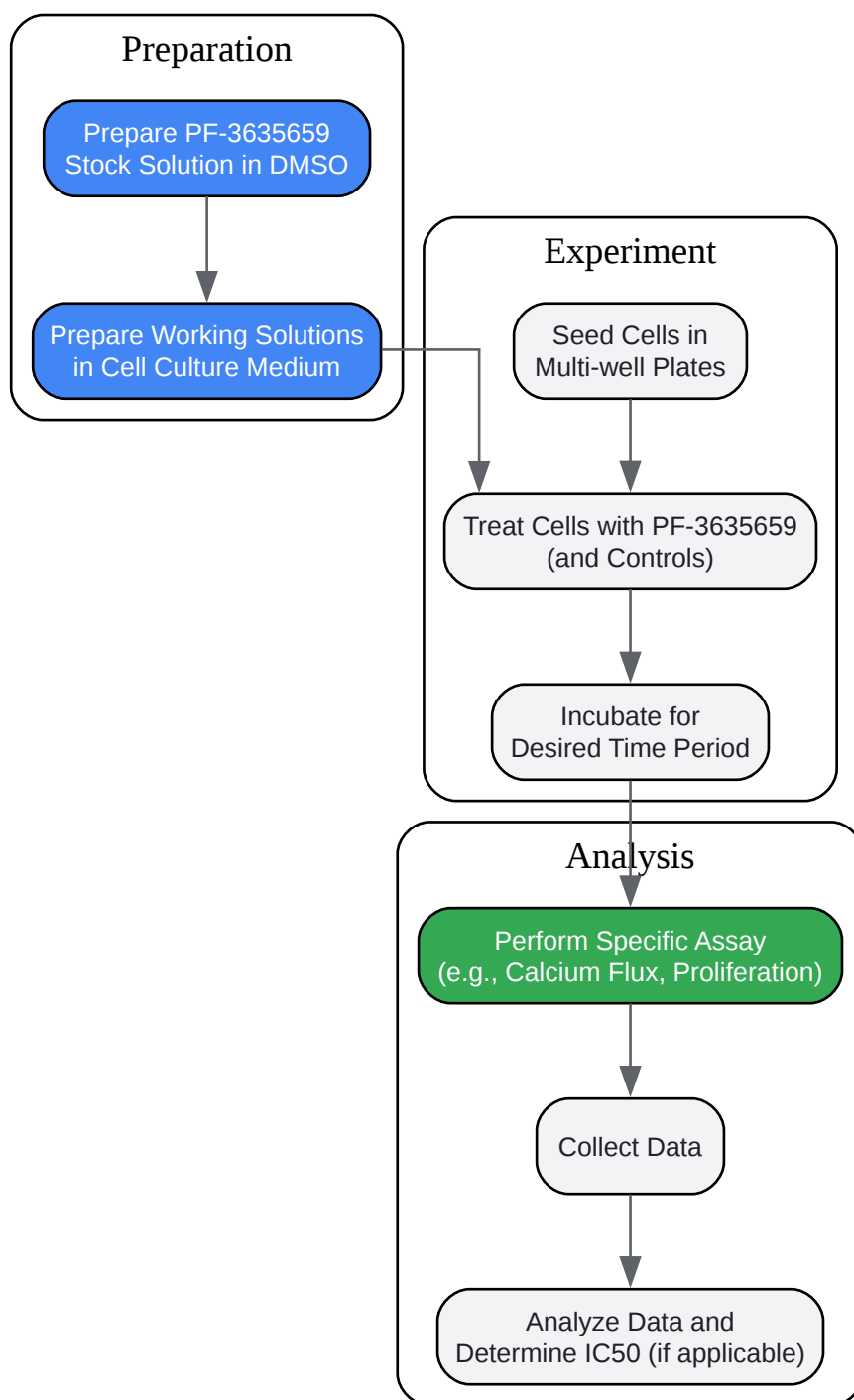
Volume of stock solution = (10 μ M x 10 mL) / 10 mM = 10 μ L

Add 10 μ L of the 10 mM stock solution to 9.99 mL of cell culture medium. The final DMSO concentration will be 0.1%.

- Mix Thoroughly: Gently mix the working solution by inverting the tube or pipetting up and down to ensure a homogeneous solution before adding it to your cells.

Experimental Workflow for a Cell-Based Assay

The following diagram illustrates a typical workflow for evaluating the effect of **PF-3635659** in a cell-based assay.



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Caption: General experimental workflow for using **PF-3635659** in cell-based assays.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **PF-3635659** and DMSO.
- DMSO can facilitate the absorption of other chemicals through the skin. Handle with care.
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **PF-3635659** and DMSO for detailed safety information.

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